

Personal protective equipment for handling Zharp1-211

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Compound of Interest

Compound Name: Zharp1-211

Cat. No.: B12384314

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Essential Safety and Handling Guide for Zharp1-211

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Zharp1-211**. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

Hazard Identification and Chemical Properties

Zharp1-211 is a potent and selective RIPK1 kinase inhibitor.[1][2] While instrumental in research concerning graft-versus-host disease (GVHD) and gastrointestinal inflammation, it presents specific hazards that must be managed with appropriate safety measures.[3][4][5][6]

GHS Classification:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[7]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[7]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.
[7]

Chemical and Physical Properties	
Synonyms	Zharp1211[3]
Formula	C24H25N5O4[3][7]
Molecular Weight	447.49 g/mol [3][7]
Appearance	Solid[3]
Purity	99.71%[3]
CAS Number	2258671-41-7[3][7]

Personal Protective Equipment (PPE)

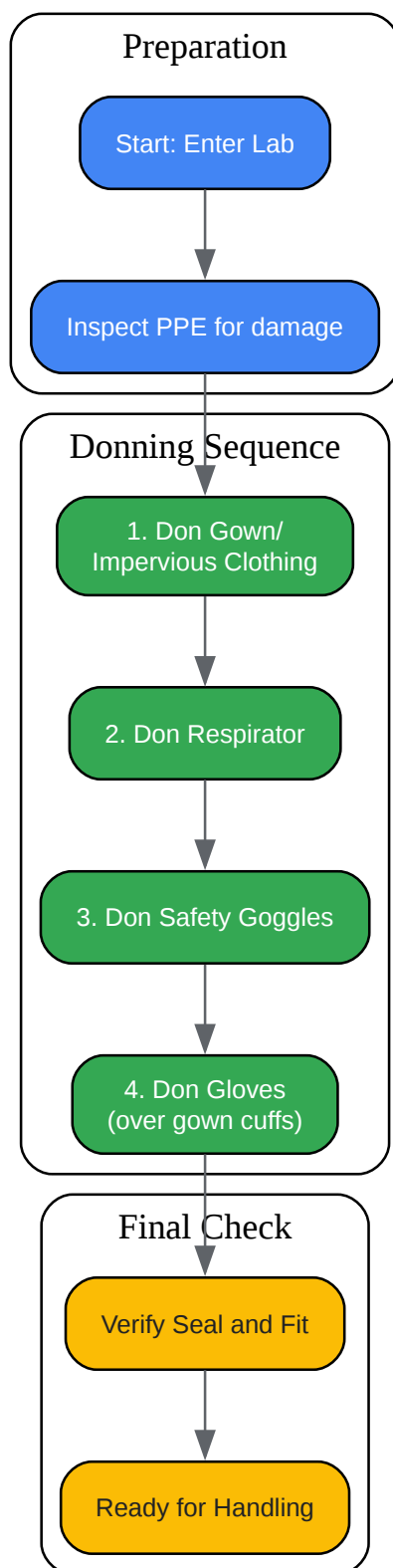
The use of appropriate PPE is mandatory when handling **Zharp1-211** to prevent exposure. The following table summarizes the required equipment.

PPE Category	Specification	Purpose
Eye Protection	Safety goggles with side-shields.[7]	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Impervious clothing (laboratory coat or gown).[7]	Protects skin and personal clothing from contamination.
Respiratory Protection	Suitable respirator.[7]	Prevents inhalation of dust or aerosols, especially when handling the powdered form.

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following workflow is necessary to ensure safe handling from receipt to disposal.

- Ventilation: Always handle **Zharp1-211** in a well-ventilated area with appropriate exhaust ventilation, such as a chemical fume hood.[\[7\]](#)
- Emergency Equipment: Ensure an accessible safety shower and eye wash station are present and operational before beginning work.[\[7\]](#)
- Gather Materials: Assemble all necessary PPE, handling equipment (spatulas, weighing paper, etc.), and waste containers before retrieving the compound.



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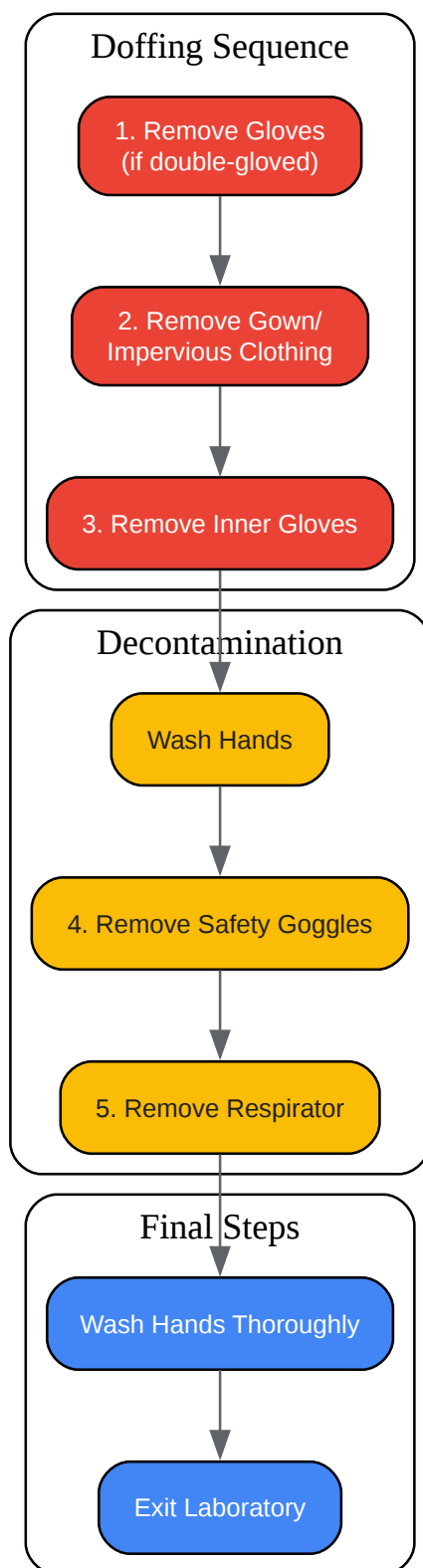
Caption: PPE Donning Sequence for **Zharp1-211** Handling.

- Avoid Dust and Aerosols: Handle the solid form carefully to avoid creating dust.^[7] If preparing solutions, do so within the fume hood.
- Prevent Contact: Avoid inhalation, and contact with eyes and skin.^[7]
- No Consumption: Do not eat, drink, or smoke in the handling area.^[7]
- Powder: Store at -20°C in a tightly sealed container in a cool, well-ventilated area.^[7]
- In Solvent: Store at -80°C.^{[2][7]}
- General: Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.^[7]

Disposal Plan

Proper disposal is critical due to the high aquatic toxicity of **Zharp1-211**.

- Contaminated PPE: All disposable PPE (gloves, gowns, etc.) must be considered contaminated waste. Place them in a designated, sealed hazardous waste container immediately after doffing.
- Chemical Waste: Dispose of unused **Zharp1-211** and any solutions containing it in an approved hazardous waste disposal plant.^[7] Do not release it into the environment.^[7]
- Spillage: In case of a spill, collect the spillage and dispose of it as hazardous waste.^[7]



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Caption: PPE Doffing Sequence after Handling **Zharp1-211**.

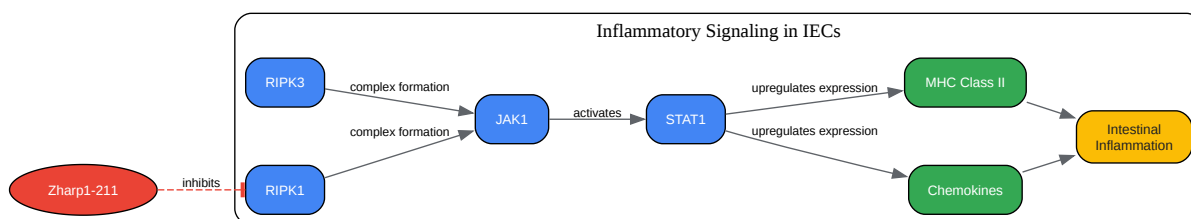
First Aid Measures

In case of exposure, follow these immediate steps:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell.[7] Rinse mouth.[7]
Eye Contact	Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water.[7] Promptly call a physician.[7]
Skin Contact	Rinse skin thoroughly with large amounts of water.[7] Remove contaminated clothing and shoes and call a physician.[7]
Inhalation	Immediately relocate self or casualty to fresh air.[7]

Zharp1-211 Signaling Pathway Context

Zharp1-211 is a RIPK1 kinase inhibitor that targets the ATP-binding pocket in RIPK1's inactive conformation.[4][8] This action is crucial in mitigating inflammatory responses, particularly in the context of GVHD research, by reducing JAK/STAT1-mediated expression of chemokines and MHC class II molecules in intestinal epithelial cells (IECs).[4][6][9]



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Caption: **Zharp1-211** Inhibition of the RIPK1/RIPK3 Signaling Pathway.

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